

# Essential Safety and Operational Guide for Handling AC-7954

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## Compound of Interest

Compound Name: AC-7954

Cat. No.: B15569478

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This document provides immediate safety, handling, and disposal information for **AC-7954**, a non-peptide urotensin-II (UT) receptor agonist. The information is intended for researchers, scientists, and drug development professionals. A specific Safety Data Sheet (SDS) for **AC-7954** was not publicly available at the time of this writing; therefore, the following guidance is based on general laboratory safety principles for handling novel chemical compounds.

## Chemical and Physical Properties

**AC-7954** is identified as (±)-AC 7954 hydrochloride with the chemical name 3-(4-chlorophenyl)-3-[2-(dimethylamino)ethyl]-4H-isochromen-1-one;hydrochloride.

Property	Value
CAS Number	477313-09-0
Molecular Formula	C19H21Cl2NO2
Molecular Weight	366.3 g/mol
Description	A selective, non-peptide urotensin-II (UT) receptor agonist. <sup>[1]</sup>

## Personal Protective Equipment (PPE) and Handling

Given the absence of a specific Safety Data Sheet (SDS), a cautious approach to handling **AC-7954** is imperative. The following PPE and handling procedures are recommended based on standard laboratory safety protocols for compounds with unknown toxicological profiles.

## Recommended Personal Protective Equipment

Protection Type	Recommended Equipment
Respiratory	For powdered or aerosolized forms, a NIOSH-approved respirator with an appropriate particulate filter is recommended. In well-ventilated areas for handling small quantities in solution, a respirator may not be required, but a risk assessment should be performed.
Eye/Face	Chemical safety goggles or a face shield are mandatory to protect against splashes and dust.
Hand	Chemically resistant gloves (e.g., nitrile, neoprene) should be worn. The specific glove material and thickness should be chosen based on the solvent used to dissolve AC-7954 and a site-specific risk assessment.
Body	A laboratory coat or chemical-resistant apron should be worn to protect the skin. Closed-toe shoes are required.

## Handling Procedures

- Preparation: All handling of **AC-7954**, especially in its powdered form, should be conducted in a well-ventilated laboratory hood or a glove box to minimize inhalation exposure.
- Weighing: When weighing the powdered form, use a balance inside a chemical fume hood or a ventilated balance safety enclosure.
- Dissolving: If preparing a solution, add the solvent to the **AC-7954** powder slowly to avoid splashing.

- General Hygiene: Avoid contact with skin, eyes, and clothing. Do not eat, drink, or smoke in the laboratory. Wash hands thoroughly after handling.

## Storage and Disposal

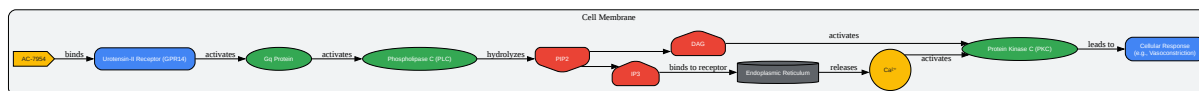
- Storage: Store **AC-7954** in a tightly sealed container in a cool, dry, and well-ventilated area, away from incompatible materials such as strong oxidizing agents.
- Disposal: Dispose of waste **AC-7954** and any contaminated materials in accordance with all applicable federal, state, and local regulations. It is recommended to treat it as a hazardous chemical waste. Consult your institution's environmental health and safety (EHS) department for specific disposal procedures.

## Urotensin-II Receptor Signaling Pathway

**AC-7954** is an agonist of the urotensin-II (UT) receptor, also known as GPR14. The urotensin-II receptor is a G protein-coupled receptor (GPCR) that primarily signals through the Gq alpha subunit.<sup>[1][2]</sup>

The binding of an agonist like **AC-7954** to the UT receptor initiates a signaling cascade:

- Activation of the Gq protein.
- The activated Gαq subunit stimulates phospholipase C (PLC).
- PLC hydrolyzes phosphatidylinositol 4,5-bisphosphate (PIP2) into inositol trisphosphate (IP3) and diacylglycerol (DAG).
- IP3 binds to its receptors on the endoplasmic reticulum, leading to the release of intracellular calcium (Ca<sup>2+</sup>).<sup>[2]</sup>
- The increase in intracellular Ca<sup>2+</sup> and the activation of DAG lead to the activation of Protein Kinase C (PKC) and other downstream signaling pathways. This ultimately results in various cellular responses, including vasoconstriction.<sup>[3][4]</sup>



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Caption: Urotensin-II Receptor Signaling Pathway.

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